

Personal protective equipment for handling (3-Aminopropyl)glycine

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Compound of Interest

Compound Name: (3-Aminopropyl)glycine

Cat. No.: B3179748

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Essential Safety and Handling of (3-Aminopropyl)glycine

Disclaimer: A specific Safety Data Sheet (SDS) for **(3-Aminopropyl)glycine** is not readily available. The following guidance is based on the Globally Harmonized System (GHS) classification provided by suppliers and general best practices for handling structurally similar amino acid derivatives. Researchers, scientists, and drug development professionals should always conduct a thorough risk assessment before handling this compound.

(3-Aminopropyl)glycine, also known as N-(3-aminopropyl)glycine or 2-(3-aminopropylamino)acetic acid, requires careful handling to minimize exposure and ensure laboratory safety. This document provides essential, immediate safety and logistical information, including operational and disposal plans.

Hazard Identification and Personal Protective Equipment

Based on available GHS information, **(3-Aminopropyl)glycine** is classified with the following hazards^[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

To mitigate these risks, the following personal protective equipment (PPE) is mandatory:

| Protection Type | Required Equipment | Specifications and Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Safety Goggles and Face Shield | Safety goggles must provide a complete seal around the eyes to protect against splashes. A face shield should be worn over the goggles, especially when handling larger quantities or when there is a significant splash risk. |
| Hand Protection | Double-Gloving with Chemical-Resistant Gloves | Wear two pairs of nitrile gloves. The outer glove should be removed immediately upon contamination. |
| Body Protection | Laboratory Coat or Chemical-Resistant Gown | A lab coat is the minimum requirement. For procedures with a higher risk of splashes, a polyethylene-coated or other laminate material gown is recommended. |
| Respiratory Protection | N95 or N100 Particulate Respirator | To prevent inhalation of the solid compound, especially when weighing or transferring, an N95 or N100 respirator is necessary. |

Operational Plan for Safe Handling

A systematic approach is crucial for the safe handling of **(3-Aminopropyl)glycine**. The following step-by-step guidance outlines the key procedures from preparation to post-handling.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Prepare all necessary equipment and reagents before handling the compound.
 - Designate a specific area for handling **(3-Aminopropyl)glycine** to prevent cross-contamination.
- Weighing and Transfer:
 - Wear all required PPE as detailed in the table above.
 - When weighing the solid compound, perform this task in a fume hood or a balance enclosure to control dust.
 - Use appropriate tools (e.g., spatulas, weigh boats) to handle the solid. Avoid creating dust.
 - Close the container tightly immediately after use.
- Dissolution and Reaction:
 - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
 - If the process generates heat, use appropriate cooling methods.
 - Keep all containers with **(3-Aminopropyl)glycine** clearly labeled.
- Post-Handling and Decontamination:
 - Decontaminate all surfaces and equipment that have come into contact with the compound using a suitable solvent (e.g., 70% ethanol), followed by a thorough wash with

soap and water.

- Remove PPE carefully, avoiding skin contact with the contaminated outer surfaces. Dispose of single-use PPE as hazardous waste.

Disposal Plan

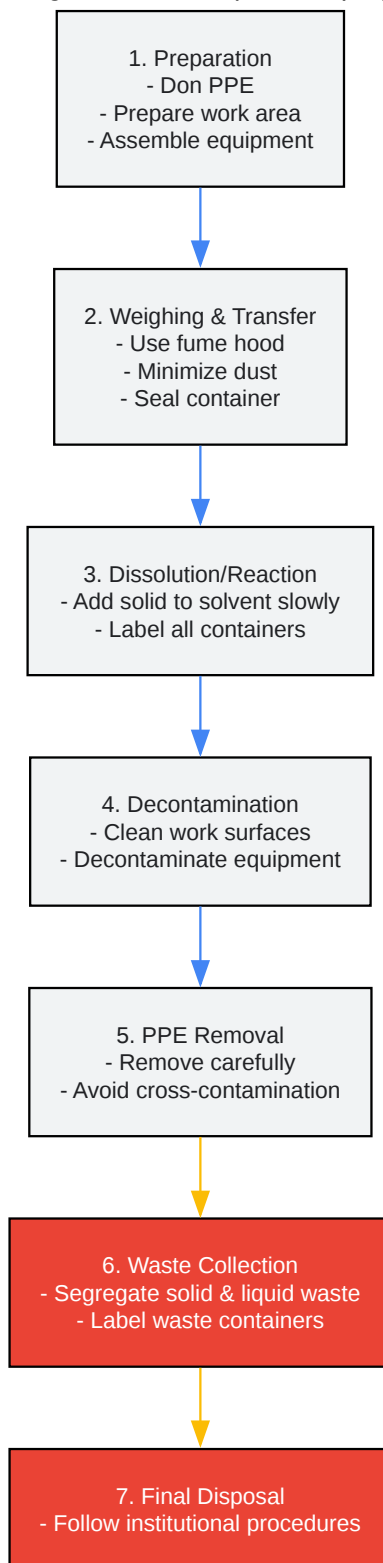
Proper disposal of **(3-Aminopropyl)glycine** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

- Solid Waste:
 - Dispose of unused or contaminated solid **(3-Aminopropyl)glycine** in a clearly labeled, sealed container for hazardous solid waste.
 - Contaminated materials such as gloves, weigh paper, and absorbent pads should also be collected in a designated "Hazardous Solid Waste" container.
- Liquid Waste:
 - Aqueous solutions of **(3-Aminopropyl)glycine** should be collected in a labeled "Hazardous Liquid Waste" container.
 - Do not dispose of solutions down the drain unless it is a highly diluted rinsing and is in accordance with local regulations. Generally, it is best to collect all waste for professional disposal.
- Decontamination:
 - All glassware and equipment should be rinsed with a suitable solvent to remove any residual compound. This rinseate must also be collected as hazardous liquid waste.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **(3-Aminopropyl)glycine**.

Safe Handling Workflow for (3-Aminopropyl)glycine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **(3-Aminopropyl)glycine**.

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References

- 1. (3-Aminopropyl)glycine | 2875-41-4 [sigmaaldrich.com]
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